

### A Comparative Guide to ICBA Performance in Tandem Solar Cells

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Indene-C60 bisadduct (**ICBA**) has emerged as a promising electron acceptor material in the field of organic and perovskite solar cells, offering potential advantages over the more commonly used phenyl-C61-butyric acid methyl ester (PCBM). This guide provides a comparative analysis of **ICBA**'s performance, particularly in the context of tandem solar cell applications, supported by experimental data and detailed protocols for researchers, scientists, and drug development professionals.

# Performance Comparison of ICBA and Alternative Acceptors

While direct comparative studies of **ICBA** in tandem solar cells are limited, its performance benefits can be clearly demonstrated in single-junction devices, which are the fundamental building blocks of tandem architectures. The primary advantage of **ICBA** lies in its higher Lowest Unoccupied Molecular Orbital (LUMO) energy level compared to PCBM. This higher LUMO level typically results in a larger open-circuit voltage (Voc), a key parameter for achieving high power conversion efficiency (PCE).

A comparative study on bulk heterojunction solar cells using poly(3-hexylthiophene) (P3HT) as the donor material showed a significant increase in Voc when **ICBA** was used as the acceptor instead of PCBM.[1][2] While PCBM-based devices exhibited a Voc of around 0.6 V, the **ICBA**-based counterparts reached approximately 0.8 V.[1]



Below is a summary of the performance parameters for P3HT-based single-junction solar cells with different electron acceptors and electron transport layers (ETLs).

Donor	Acceptor	ETL	Voc (V)	Jsc (mA/cm²)	FF (%)	PCE (%)
РЗНТ	РСВМ	Organic ETL	~0.55	~7	42-45	2.11 (avg)
РЗНТ	ICBA	ZnO	~0.8	~7	52-55	2.86 (avg)

In the context of tandem solar cells, a 2024 study on all-perovskite tandem solar modules utilized a hybrid electron transport layer composed of a mixture of fullerene (C60), PCBM, and ICBA. This approach achieved a champion power conversion efficiency of 23.3% for a large-area module (20.25 cm²). While this study does not isolate the performance of ICBA alone, its inclusion in a high-performing tandem device underscores its compatibility and potential in such architectures.

### **Experimental Protocols**

The fabrication and characterization of tandem solar cells involve a multi-step process requiring precise control over each layer. The following sections outline a general methodology for the fabrication of an all-solution-processed tandem solar cell, a common architecture for flexible and large-area applications.[3]

## Fabrication of All-Solution-Processed Tandem Solar Cells

- 1. Substrate Preparation:
- Indium tin oxide (ITO)-coated glass or flexible substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
- The substrates are then dried with nitrogen gas and treated with UV-ozone for 15-20 minutes to improve the wettability and work function of the ITO surface.
- 2. Deposition of the Bottom Sub-cell:



- A hole transport layer (HTL), such as PEDOT:PSS, is spin-coated onto the cleaned ITO substrate and annealed.
- The active layer of the bottom sub-cell, typically a blend of a low bandgap polymer donor and a fullerene acceptor (e.g., **ICBA** or PCBM), is then spin-coated from a solution in a glovebox. The film is subsequently annealed to optimize its morphology.
- An electron transport layer (ETL), such as a thin layer of a fullerene derivative or a metal oxide like ZnO, is deposited on top of the active layer.
- 3. Deposition of the Interconnecting Layer (ICL):
- The ICL is a critical component that facilitates charge recombination between the two subcells. A common ICL consists of a layer of PEDOT:PSS on top of a metal oxide layer like TiO<sub>x</sub>.[3]
- The TiO<sub>x</sub> layer is first deposited, often from a precursor solution, followed by annealing.
- The PEDOT:PSS layer is then spin-coated on top of the TiOx.
- 4. Deposition of the Top Sub-cell:
- The active layer of the top sub-cell, typically a blend of a high bandgap polymer donor and a fullerene acceptor, is spin-coated on top of the ICL.
- A top ETL is then deposited.
- 5. Deposition of the Top Electrode:
- Finally, a top metal electrode, such as silver (Ag) or aluminum (Al), is deposited by thermal evaporation through a shadow mask to define the device area.

#### **Characterization of Tandem Solar Cells**

The performance of the fabricated tandem solar cells is evaluated under standard testing conditions (STC: AM1.5G illumination at 100 mW/cm²).

1. Current Density-Voltage (J-V) Measurement:



- The J-V characteristics are measured using a solar simulator and a source meter.
- Key performance parameters such as open-circuit voltage (Voc), short-circuit current density (Jsc), fill factor (FF), and power conversion efficiency (PCE) are extracted from the J-V curve.
- 2. External Quantum Efficiency (EQE) Measurement:
- EQE, also known as incident photon-to-current conversion efficiency (IPCE), is measured to determine the spectral response of the solar cell.
- This measurement reveals how efficiently the device converts photons of different wavelengths into charge carriers.

## Visualizations Tandem Solar Cell Architecture

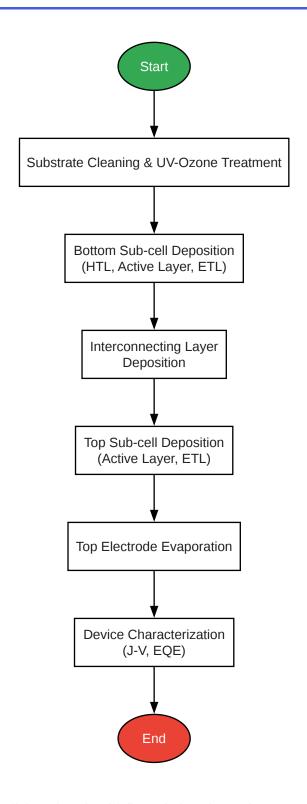


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Caption: A schematic diagram of a typical tandem solar cell architecture.

## **Experimental Workflow for Tandem Solar Cell Fabrication**



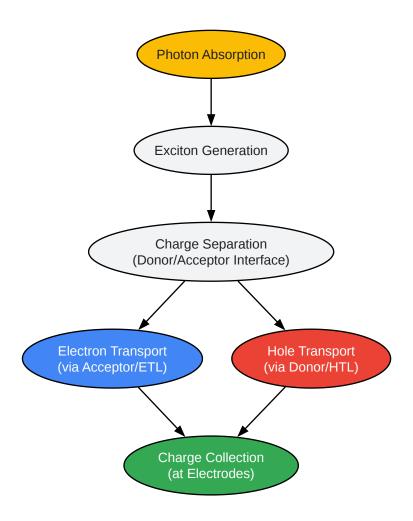


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Caption: A generalized workflow for the fabrication and characterization of tandem solar cells.

### **Charge Generation and Transport Pathway**





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Caption: A simplified diagram illustrating the charge generation and transport process in a solar cell.

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